

Comprehensive literature review on L-beta-Homoalanine hydrochloride

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Compound of Interest

Compound Name: *L-beta-Homoalanine hydrochloride*

Cat. No.: *B555407*

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L-beta-Homoalanine Hydrochloride: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-beta-Homoalanine hydrochloride is a synthetic amino acid derivative that has garnered interest in medicinal chemistry and drug development. As a beta-amino acid, its structure, featuring the amino group on the beta-carbon, imparts unique conformational properties to peptides and other molecules into which it is incorporated. This technical guide provides a comprehensive review of the available scientific literature on **L-beta-Homoalanine hydrochloride**, focusing on its chemical properties, synthesis, and applications, with a particular emphasis on its role as a building block for novel therapeutic agents.

Chemical and Physical Properties

L-beta-Homoalanine hydrochloride is a white to off-white powder. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	58610-41-6	[1]
Molecular Formula	C4H10ClNO2	[2]
Molecular Weight	139.58 g/mol	[2]
Synonyms	(S)-3-Aminobutanoic acid hydrochloride, H-β-HomoAla-OH·HCl	[3]
Appearance	White to off-white powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage Temperature	Inert atmosphere, Room Temperature	[1]

Synthesis of L-beta-Homoalanine Hydrochloride

A detailed, multi-step synthesis of **L-beta-Homoalanine hydrochloride** has been described in the literature.[4] The process begins with a Michael addition reaction, followed by enzymatic resolution and subsequent hydrolysis and purification steps.

Experimental Protocol: Synthesis of L-beta-Homoalanine hydrochloride[4]

Step 1: Thermal Michael Addition

- In a 5 mL round-bottom flask equipped with a glass stopper, combine ethyl crotonate (20 mmol, 2.28 g) and benzylamine (44 mmol, 4.81 mL).
- Heat the reaction mixture to 60°C and stir for 30 hours.
- Monitor the reaction progress by ¹H-NMR spectroscopy. Expect a conversion of approximately 93.0%.

Step 2: Enzymatic Kinetic Resolution

- To the reaction mixture, add Lipase from *Candida antarctica* B (CAL-B) (100 mg).
- Continue stirring at 60°C for an additional 16 hours.
- Monitor the conversion by ¹H-NMR spectroscopy (expect ~61.2% conversion).
- Separate the immobilized enzyme by filtration and wash the reaction mixture with methyl tert-butyl ether (MTBE, 20 mL).

Step 3: Extraction and Hydrolysis

- Wash the organic solution three times with a saturated aqueous solution of NaHCO₃ (1 mL).
- To the organic layer, add a 1 M NaOH solution (14.4 mL) in a 10 mL round-bottom flask.
- Stir the resulting mixture at room temperature for 16 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate:2-propanol (95:5 v/v) with 0.1% diethylamine.
- After completion, separate the aqueous layer using a separatory funnel.
- Extract the organic phase three times with a 0.1 M NaOH aqueous solution (1 mL).

Step 4: Ion Exchange and Final Product Isolation

- To the combined aqueous layers, add Ion exchange resin Merck-III (14.4 g).
- Stir the mixture for one hour.
- Wash the resin with water (40 mL).
- Elute the product with a 1 M HCl aqueous solution (70 mL).
- Evaporate the hydrochloric acid solution under reduced pressure at 60°C to yield **L-beta-Homoalanine hydrochloride**.

Caption: Workflow for the synthesis of **L-beta-Homoalanine hydrochloride**.

Applications in Drug Discovery and Development

L-beta-Homoalanine hydrochloride serves as a versatile building block in the development of novel therapeutic agents. Its primary applications are in peptide synthesis and as a precursor for compounds with potential antiviral activity.

Peptide Synthesis

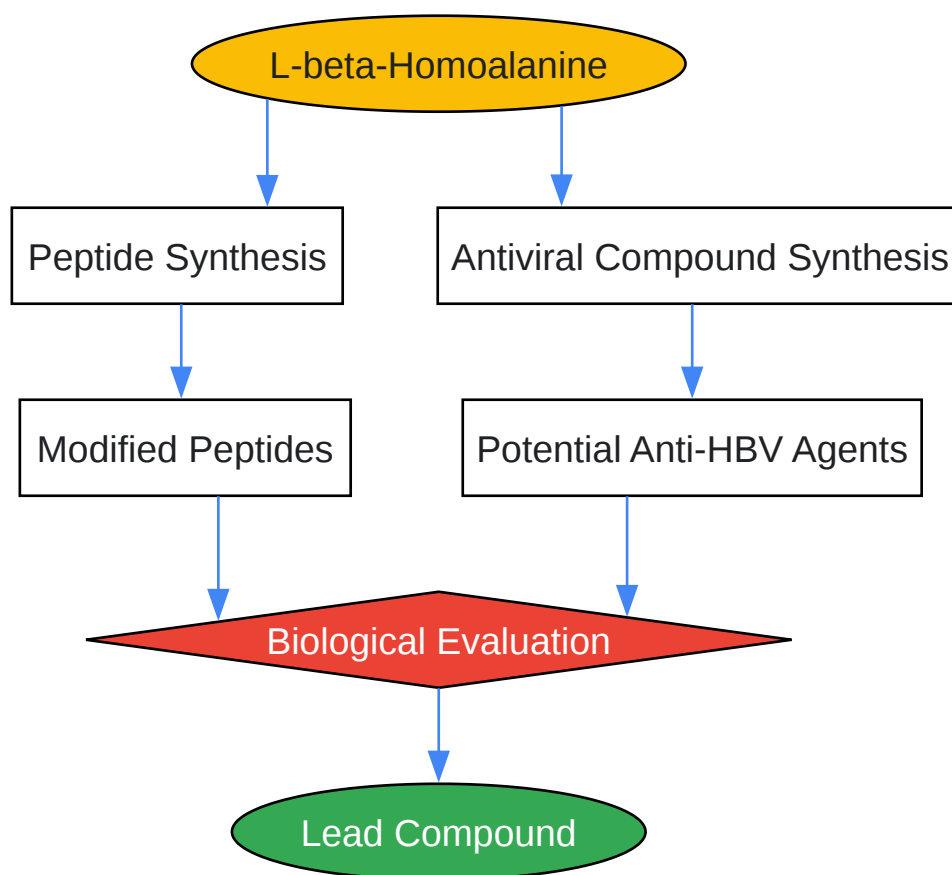
The incorporation of beta-amino acids like L-beta-Homoalanine into peptides can enhance their stability against enzymatic degradation and introduce specific conformational constraints.^[3]

This is advantageous in designing peptide-based drugs with improved pharmacokinetic properties.

Potential Anti-HBV Activity

L-beta-Homoalanine hydrochloride has been identified as a precursor for the synthesis of compounds aimed at treating Hepatitis B Virus (HBV) infection.^[4] While specific compounds derived directly from **L-beta-Homoalanine hydrochloride** with reported anti-HBV activity are not detailed in the available literature, the general class of molecules is of interest for developing new antiviral therapies.^[4]

The general workflow for utilizing L-beta-Homoalanine in drug discovery is outlined below.



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Caption: General drug discovery workflow utilizing L-beta-Homoalanine.

Biological Activity and Mechanism of Action

Direct quantitative biological data for **L-beta-Homoalanine hydrochloride** is limited in the public domain. Its biological effects are primarily inferred from its role as a structural component in larger molecules.

As an Alanine Derivative

L-beta-Homoalanine is an alanine derivative.[2] Amino acid derivatives are known to have various physiological roles, including influencing the secretion of anabolic hormones and serving as fuel during exercise.[2]

Neuroscience Research

While not directly studied, related beta-amino acids are known to interact with glycine receptors in the central nervous system.[5] This suggests a potential, though unexplored, role for L-beta-Homoalanine in neuroscience research.[3]

Conclusion

L-beta-Homoalanine hydrochloride is a valuable synthetic building block with potential applications in drug discovery, particularly in the fields of peptide-based therapeutics and antiviral agents. While a detailed synthesis protocol is available, a significant gap exists in the literature regarding its specific quantitative biological activities and mechanisms of action. Further research is warranted to fully elucidate the therapeutic potential of this compound and its derivatives. This technical guide provides a foundation for researchers and drug development professionals interested in exploring the utility of **L-beta-Homoalanine hydrochloride** in their work.

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